

Application Notes: A Convergent Total Synthesis of Pyralomicin 1c

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Compound of Interest

Compound Name: *Pyralomicin 1c*

Cat. No.: *B1247336*

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Abstract

Pyralomicin 1c, a member of the pyralomicin family of antibiotics isolated from *Nonomuraea spiralis*, presents a formidable challenge in synthetic organic chemistry due to its unique structural features: a densely functionalized benzopyranopyrrole aglycone linked to an unmethylated C7-cyclitol pseudosugar.[1] This molecule exhibits potent antibacterial activity, which is understood to be dependent on the number and position of its chlorine atoms and the nature of the glycone moiety.[2] This document provides a detailed overview of the first and only reported total synthesis of **Pyralomicin 1c**, accomplished by the Tatsuta group. We will dissect the strategic decisions, key transformations, and stereochemical control elements that culminated in the successful construction of this complex natural product.

Introduction: The Synthetic Challenge

The structure of **Pyralomicin 1c** is characterized by two principal domains: the planar, aromatic benzopyranopyrrole core and the stereochemically rich C7-cyclitol unit. The biosynthesis of this molecule involves a complex interplay of nonribosomal peptide synthetases (NRPS) and polyketide synthases (PKS) to form the aglycone, which is subsequently glycosylated with the cyclitol moiety derived from 2-epi-5-epi-valiolone.[1][2][3]

A successful total synthesis must therefore address several key challenges:

- **Convergent Strategy:** A linear approach would be inefficient. A convergent strategy, where the two major fragments are synthesized independently and coupled late-stage, is preferable.
- **Stereocontrol:** The C7-cyclitol contains multiple contiguous stereocenters that must be installed with high fidelity.
- **Aromatic Core Construction:** The synthesis of the substituted and halogenated benzopyranopyrrole core requires robust and regioselective methodologies.
- **Glycosylation:** The formation of the C-N bond between the cyclitol and the pyrrole nitrogen is a critical, and potentially challenging, final step.

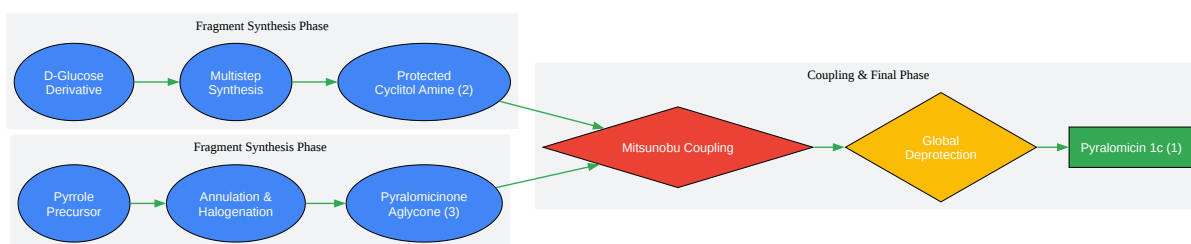
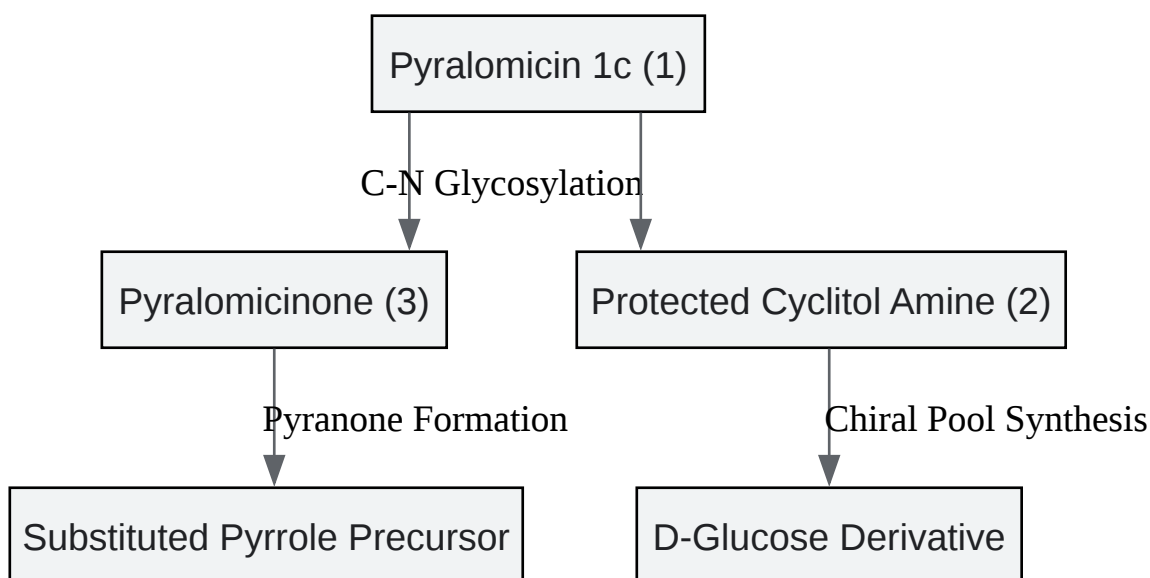
The Tatsuta synthesis elegantly addresses these challenges through a convergent retrosynthetic plan.^[4]

Retrosynthetic Analysis and Strategy

The overarching strategy hinges on the disconnection of the C-N bond linking the cyclitol moiety (the pseudosugar) and the pyralomicinone aglycone. This leads to two key fragments of comparable complexity: the protected cyclitol amine **2** and the benzopyranopyrrole aglycone **3**.

The pyralomicinone core **3** can be further simplified by disconnecting the pyranone ring, leading back to a substituted pyrrole precursor. The cyclitol amine **2** is envisioned to originate from a readily available carbohydrate starting material, leveraging chiral pool synthesis to establish the required stereochemistry.

This convergent approach is visualized in the diagram below.



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Sources

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